

# Section 1: HSPA9 (Mortalin) and its Role in Cellular Signaling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *HSMO9*

Cat. No.: *B12365498*

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HSPA9, or Mortalin, is a highly conserved member of the heat shock protein 70 (Hsp70) family. [1][2] Primarily located in the mitochondria, it also has functions in the endoplasmic reticulum, plasma membrane, and cytoplasm. [1] HSPA9 is a multifunctional chaperone protein involved in stress response, cell proliferation, and mitochondrial maintenance. [1] While not a classical signaling pathway initiator, HSPA9 significantly modulates several critical signaling cascades.

## HSPA9 in the cGAS-STING Pathway

Recent evidence has implicated HSPA9 in the regulation of the cGAS-STING pathway, a critical component of the innate immune system that detects cytosolic DNA.

- Mechanism: OMA1, a mitochondrial protease, competitively binds to HSPA9. This interaction can promote mitophagy and lead to the activation of the cGAS-STING pathway, which is crucial for immune responses in certain cancers like glioblastoma. [1]

## HSPA9 in Cancer Signaling

HSPA9 plays a complex and often contradictory role in cancer, influencing pathways related to cell survival, proliferation, and metastasis.

- JNK/c-JUN Signaling: GRP75 (HSPA9)-mediated upregulation of HMGA1 can stimulate the progression of lung adenocarcinoma by activating the JNK/c-JUN signaling pathway. [1]

- **TP53-Dependent Mechanisms:** Inhibition of HSPA9/mortalin can disrupt erythroid maturation through a TP53-dependent mechanism.[\[1\]](#)
- **Tumor Suppression and Promotion:** HSPA9 has been investigated as a candidate tumor suppressor gene, particularly in the context of myeloid leukemia.[\[3\]](#) Conversely, it has also been shown to promote the malignancy of breast cancer and is associated with hepatocellular carcinoma metastasis.[\[1\]](#)

## Experimental Protocols for Studying HSPA9 Signaling

### 1.3.1 Co-immunoprecipitation to study Protein-Protein Interactions:

- **Objective:** To determine the interaction between HSPA9 and other proteins (e.g., OMA1, HMGA1).
- **Methodology:**
  - Lyse cells to release proteins while maintaining protein complexes.
  - Incubate cell lysate with an antibody specific to the protein of interest (e.g., anti-HSPA9).
  - Add protein A/G beads to bind to the antibody-protein complex.
  - Pellet the beads by centrifugation and wash to remove non-specific binding.
  - Elute the protein complexes from the beads.
  - Analyze the eluted proteins by Western blotting using an antibody against the suspected interacting protein (e.g., anti-OMA1).

### 1.3.2 Western Blotting to Analyze Pathway Activation:

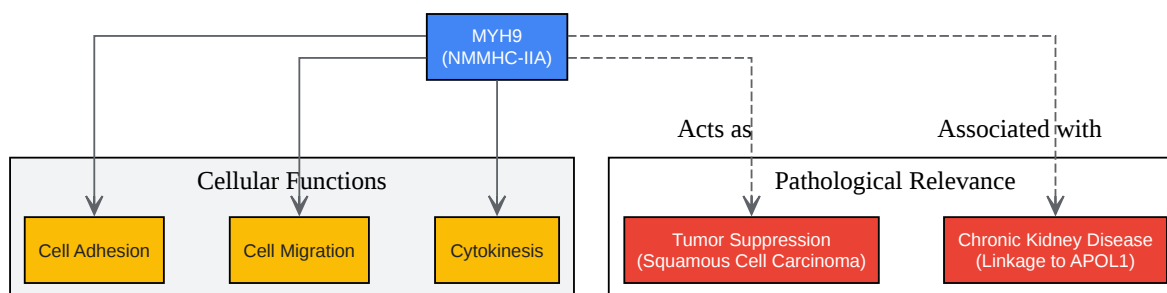
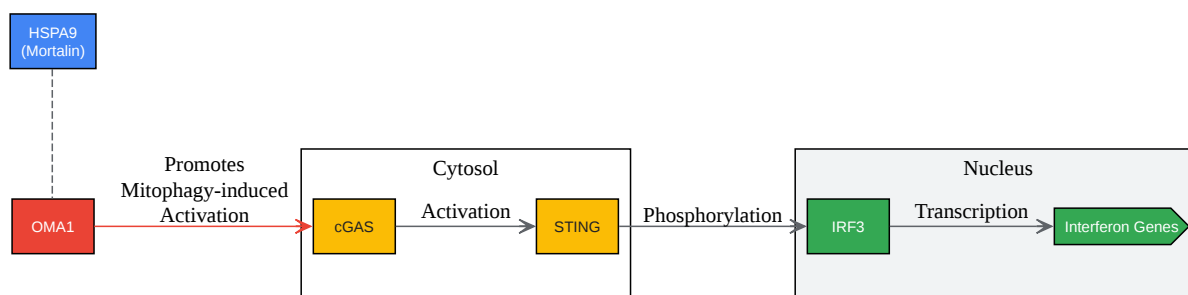
- **Objective:** To measure the phosphorylation status or expression level of key signaling proteins (e.g., JNK, c-JUN, TP53) following HSPA9 modulation.
- **Methodology:**

- Extract total protein from treated and untreated cells.
- Separate proteins by size using SDS-PAGE.
- Transfer proteins to a nitrocellulose or PVDF membrane.
- Block the membrane to prevent non-specific antibody binding.
- Incubate with a primary antibody specific to the target protein (e.g., anti-phospho-JNK).
- Incubate with a secondary antibody conjugated to an enzyme (e.g., HRP).
- Add a chemiluminescent substrate and detect the signal.

## Quantitative Data Summary for HSPA9

| Parameter             | Value             | Context                               | Reference                               |
|-----------------------|-------------------|---------------------------------------|---|
| Gene Location (Human) | Chromosome 5q31.2 | Important region for myeloid leukemia | <a href="#">[2]</a> <a href="#">[3]</a> |
| Transcript Size       | 2.8 kb            | In normal and leukemic cell lines     | <a href="#">[3]</a>                     |
| Genomic Span          | 18 kb             | Comprising 17 exons                   | <a href="#">[3]</a>                     |

## HSPA9 Signaling Diagrams



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## References

- 1. HSPA9 heat shock protein family A (Hsp70) member 9 [Homo sapiens (human)] - Gene - NCBI [ncbi.nlm.nih.gov]
- 2. HSPA9 - Wikipedia [en.wikipedia.org]
- 3. Human mortalin (HSPA9): a candidate for the myeloid leukemia tumor suppressor gene on 5q31 - PubMed [pubmed.ncbi.nlm.nih.gov]

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### Contact

Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)